

Application Notes and Protocols for Lyso-PAF C18 in Cell Culture Experiments

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Compound of Interest

Compound Name: Lyso-PAF C-18

Cat. No.: B1194184

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Introduction

Lyso-platelet-activating factor C18 (Lyso-PAF C18), with the systematic name 1-O-octadecyl-sn-glycero-3-phosphocholine, is a bioactive lipid molecule that serves as both a precursor and a breakdown product of the potent inflammatory mediator, Platelet-Activating Factor (PAF) C18. While historically considered an inactive intermediate, recent research has unveiled its distinct biological activities, often opposing those of PAF.^{[1][2]} These application notes provide a comprehensive overview of the use of Lyso-PAF C18 in cell culture experiments, including its mechanism of action, detailed experimental protocols, and relevant quantitative data.

Chemical Properties and Preparation

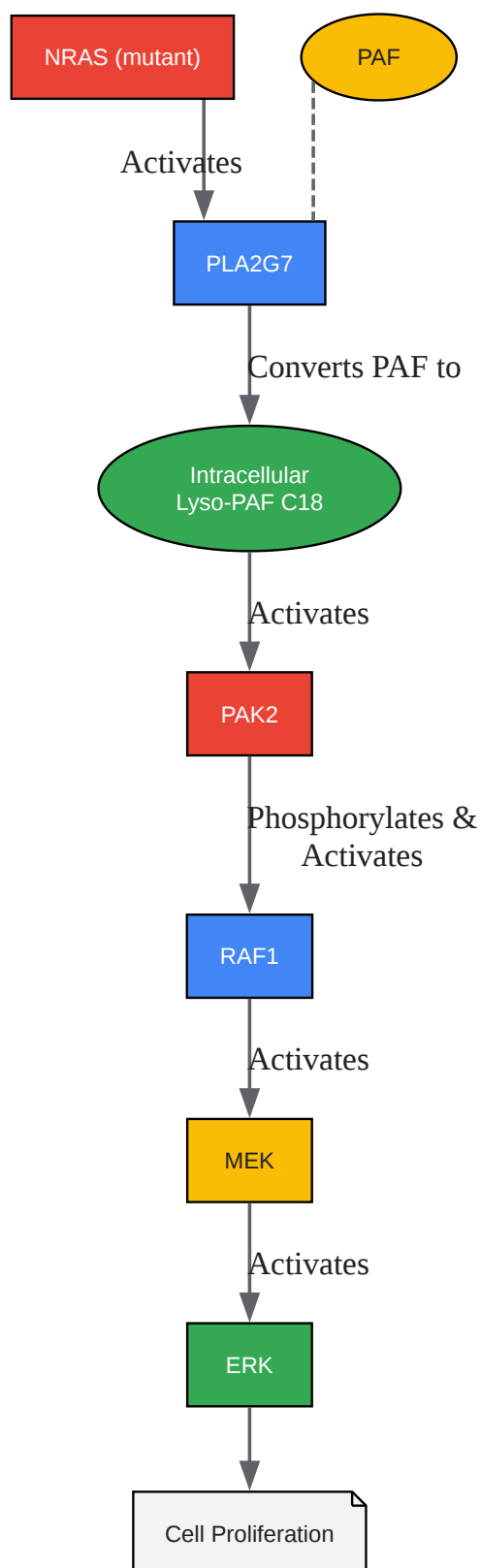
Chemical Structure:

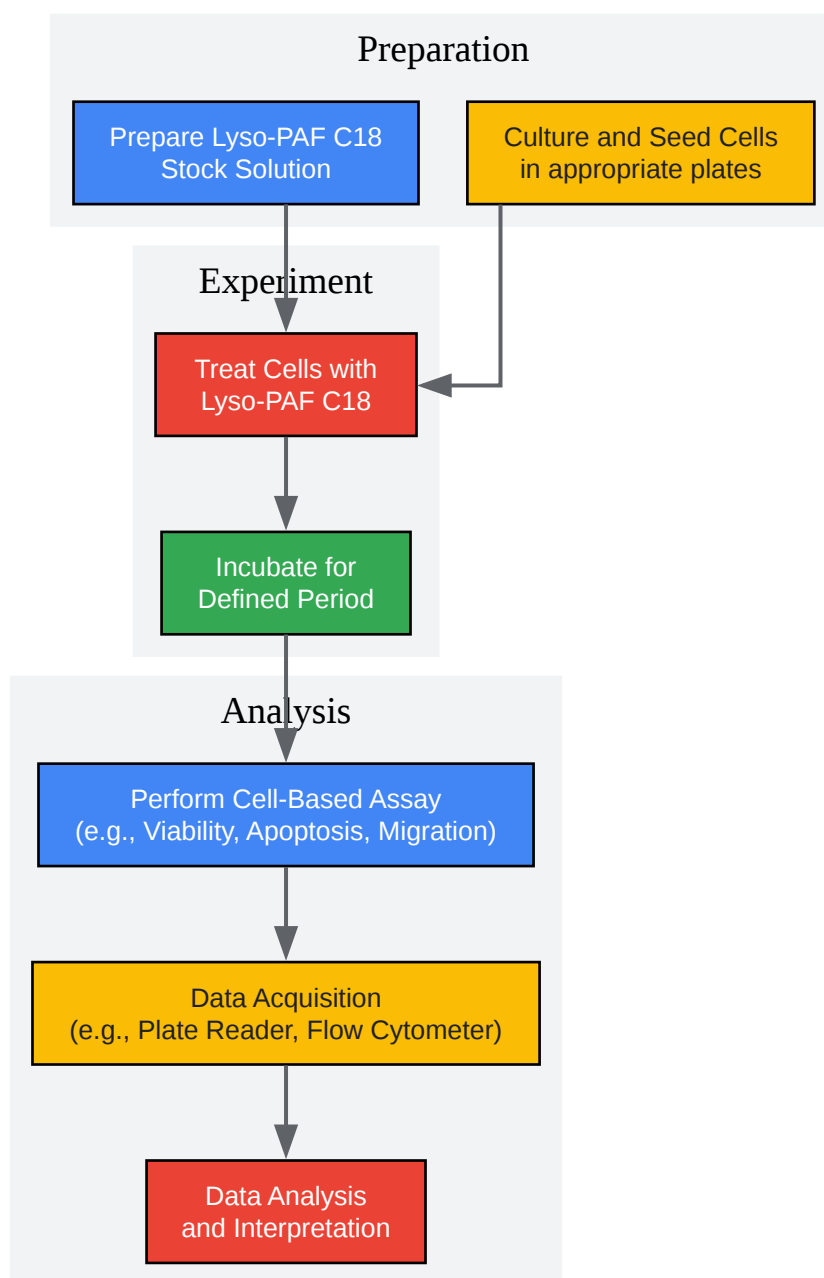
Figure 1: Lyso-PAF C18 signaling via the cAMP-PKA pathway.

Role in Cancer Cell Signaling

In certain cancer cells, particularly those with NRAS mutations, intracellular Lyso-PAF C18 plays a role in the activation of the RAS-RAF1 signaling pathway, contributing to cell proliferation. ^[3] Signaling Pathway: PLA2G7-Lyso-PAF-PAK2-RAF1 Axis

Intracellular Lyso-PAF, a product of PLA2G7 activity, can promote the activation of p21-activated kinase 2 (PAK2), which in turn phosphorylates and activates RAF1, a key component of the MAPK/ERK pathway. [3]





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References

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- 2. Opposing Effects of Platelet-Activating Factor and Lyso-Platelet-Activating Factor on Neutrophil and Platelet Activation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Lyso-PAF, a biologically inactive phospholipid, contributes to RAF1 activation - PubMed [pubmed.ncbi.nlm.nih.gov]
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